

An In-depth Technical Guide to the Biosynthesis of *cis*-2-Dodecenoic Acid

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Compound of Interest

Compound Name: *cis*-2-Dodecenoic acid

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Introduction

Cis-2-dodecenoic acid, a medium-chain unsaturated fatty acid, is a crucial signaling molecule in several bacterial species, most notably as the Burkholderia diffusible signal factor (BDSF) in the opportunistic pathogen Burkholderia cenocepacia.[1][2] As a key component of a quorum-sensing (QS) system, it plays a significant role in regulating virulence, biofilm formation, and motility, making its biosynthetic pathway a prime target for the development of novel anti-infective therapeutics.[3][4] This technical guide provides a comprehensive overview of the core biosynthesis pathway of **cis-2-dodecenoic acid**, including detailed experimental protocols and available quantitative data to support further research and drug development efforts.

Core Biosynthesis Pathway

The biosynthesis of **cis-2-dodecenoic acid** in Burkholderia cenocepacia is a specialized pathway that diverges from the canonical type II fatty acid synthesis (FASII) system. The key enzyme responsible for its production is a bifunctional protein encoded by the *rpfFBc* gene (locus tag BCAM0581), which exhibits both dehydratase and thioesterase activities.[5][6]

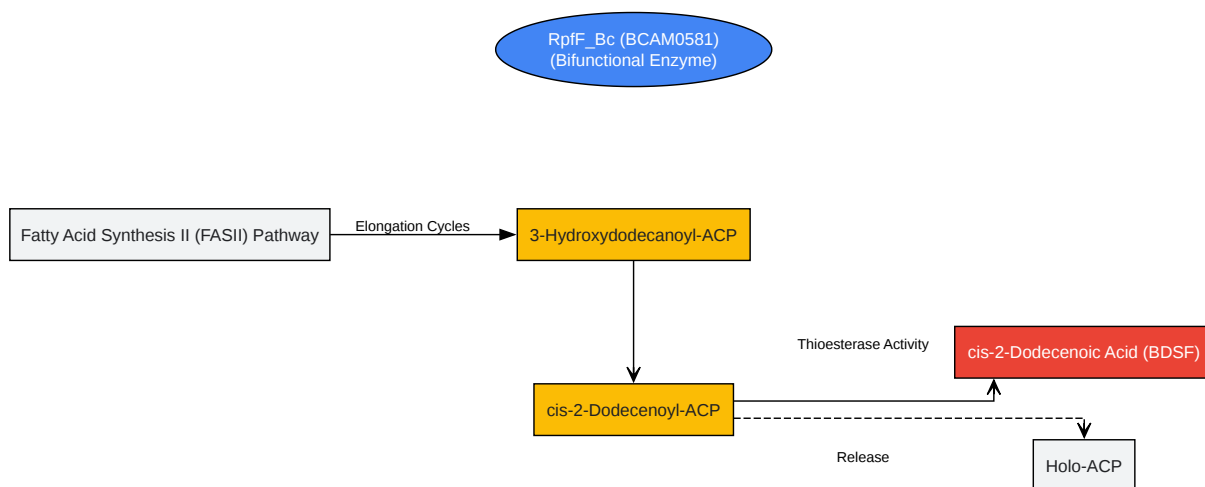
The synthesis proceeds in two main steps:

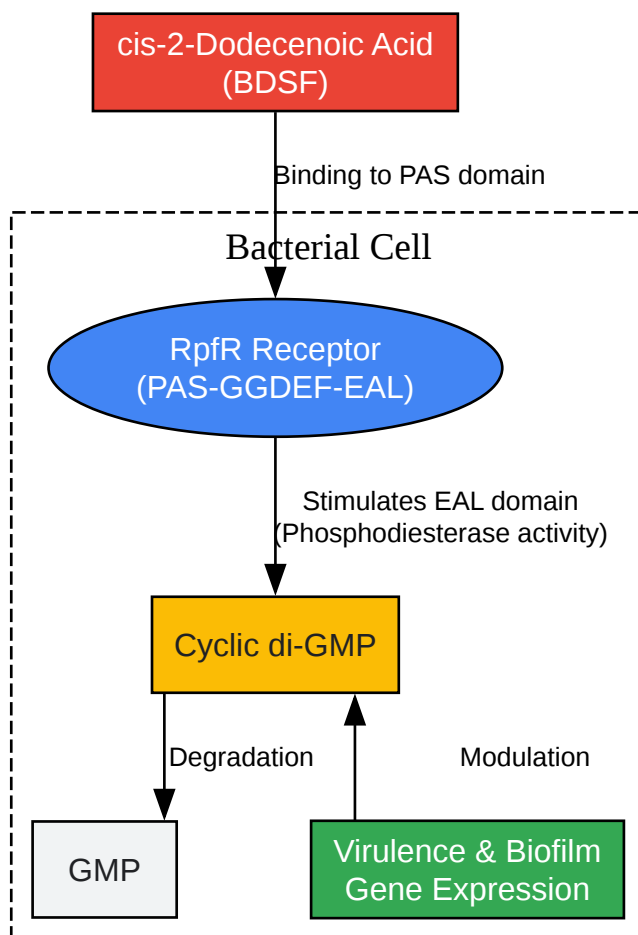
- **Dehydration:** The precursor molecule, 3-hydroxydodecanoyl-acyl carrier protein (ACP), an intermediate of the FASII pathway, is dehydrated by the RpfFBc enzyme to form the

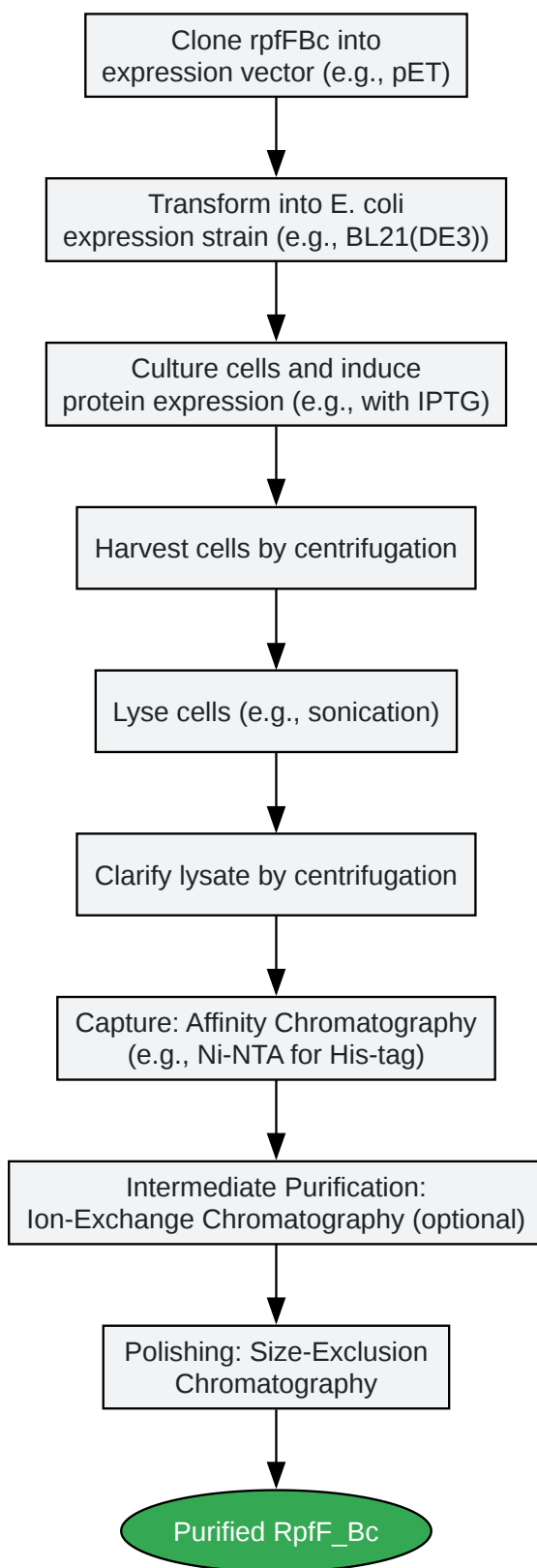
intermediate cis-2-dodecenoyl-ACP.^[2]^[6]

- Thioesterase Activity: The same RpfFBc enzyme then catalyzes the cleavage of the thioester bond of cis-2-dodecenoyl-ACP, releasing the free fatty acid, **cis-2-dodecenoic acid**, and holo-ACP.^[6]^[7]

This pathway represents an elegant mechanism of diverting a standard fatty acid biosynthesis intermediate for the production of a specific signaling molecule.







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